

Anthraquinone as a Biopesticide for Crop Protection: Application Notes and Protocols

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Compound of Interest

Compound Name: Anthraquinone

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This document provides detailed application notes and protocols for the use of **anthraquinone** as a biopesticide in crop protection. The information is compiled from various scientific studies and regulatory documents to assist in research, development, and application of **anthraquinone**-based biopesticides.

Introduction

Anthraquinone (9,10-**anthraquinone**) is a naturally occurring aromatic organic compound and a derivative of anthracene.[1][2][3] It is found in various plants, fungi, and insects and has a long history of use as a bird repellent in agriculture, with research dating back to the 1940s.[1][2][3] As a biopesticide, **anthraquinone** is valued for its non-lethal mode of action against vertebrate pests and its activity against certain insects and fungal pathogens.[1][2][3][4][5] Its primary application in crop protection is as a post-ingestive bird repellent, causing a temporary, harmless emetic effect that leads to conditioned avoidance of treated food sources.[6]

Mechanism of Action

The primary mode of action of **anthraquinone** as an avian repellent is through post-ingestional distress.[6] After consumption of treated seeds or plant matter, birds experience gut irritation leading to vomiting.[6] This negative reinforcement quickly conditions them to avoid the treated

food source in the future.[6] The specific biochemical signaling pathway that induces emesis in birds is not yet fully elucidated.[3]

Anthraquinone and its derivatives have also been identified as insecticides, insect repellents, and fungicides.[1][2][3][4][5] Some **anthraquinone** analogues have been shown to inhibit fungal spore germination and appressoria formation in rust and powdery mildew diseases.[4][5]

Data Presentation: Efficacy and Application Rates

The following tables summarize the quantitative data on the efficacy and application rates of **anthraquinone**-based biopesticides for various crops and target pests.

Table 1: Efficacy of **Anthraquinone** as an Avian Repellent (Seed Treatment)

Crop Species	Target Pest	Recommended Concentration (mg AQ/kg seed)	Observed Repellency
Corn (Zea mays)	Canada Goose (Branta canadensis)	1450	>80% repellency.[7]
Corn (Zea mays)	Ring-necked Pheasant (Phasianus colchicus)	10450 (predicted for 80% repellency)	>80% repellency at 9000 ppm.[7]
Corn (Zea mays)	House Crow (Corvus splendens)	10000	Significant reduction in consumption.[3]
Rice (Oryza sativa)	Red-winged Blackbird (Agelaius phoeniceus)	5000	80% repellency predicted at 4921 mg AQ/kg.[3]
Rice (Oryza sativa)	Common Grackle (Quiscalus quiscula)	20000	Effective repellency.[3]
Rice (Oryza sativa)	Boat-tailed Grackle (Quiscalus major)	10000	Effective repellency.[3]
Sunflower (Helianthus annuus)	Red-winged Blackbird (Agelaius phoeniceus)	1994	>80% repellency.[7]
Sunflower (Helianthus annuus)	Common Grackle (Quiscalus quiscula)	9200 (predicted threshold)	Effective protection of ripening confectionery sunflower.[8]
Wheat (Triticum spp.)	Horned Lark (Eremophila alpestris)	168 - 3010	38-100% feeding repellency.[9]
Almonds	American Crow (Corvus brachyrhynchos)	2980 - 31500	80-100% repellency; 5200 ppm predicted threshold.[9]

Table 2: Registered Application Rates of **Anthraquinone** Biopesticides

Crop/Use Site	Formulation	Maximum Application Rate
Corn (Field and Sweet) Seed Treatment	Liquid (13.6% a.i.)	0.165 lbs a.i./100 lbs seed.[10]
Corn (Field and Sweet) Seed Treatment	Dust (97.1% a.i.)	0.00485 lbs a.i./lb seed.[11]
Rice Seed Treatment	Liquid	0.29 lbs a.i./100 lbs seed.[10]
Turf	Liquid (18.6% a.i.)	1.03 lbs a.i./Acre.[10]
Sunflower (Experimental Foliar Application)	Aqueous mix (25% a.i.)	5.6 kg a.i./ha.[9]

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the efficacy of **anthraquinone** as a biopesticide.

Protocol 1: Evaluation of Anthraquinone as an Avian Repellent Seed Treatment (Laboratory Setting)

Objective: To determine the minimum effective concentration of **anthraquinone** required to repel a target bird species from treated seeds.

Materials:

- Target bird species (e.g., Red-winged Blackbirds, Ring-necked Pheasants) housed in individual cages.
- Untreated seeds of the target crop (e.g., corn, rice, sunflower).
- Anthraquinone** formulation of known concentration.
- Adhesive agent (e.g., sticker-binder) to ensure adherence of the formulation to the seeds.
- Graduated cylinders, beakers, and a balance.

- Seed treater or a rotary mixer.
- Feeding trays.
- Data collection sheets.

Procedure:

- Acclimation: Acclimate the birds to the cage environment and the untreated seed diet for at least one week prior to the experiment.
- Preparation of Treated Seeds:
 - Calculate the amount of **anthraquinone** formulation needed to achieve a range of concentrations (e.g., 500, 1000, 2500, 5000, 10000 mg AQ/kg seed).
 - In a fume hood, mix the calculated amount of **anthraquinone** formulation with a known weight of seeds.
 - Add the adhesive agent according to the manufacturer's instructions to ensure even coating.
 - Tumble the seeds in a seed treater or rotary mixer until uniformly coated.
 - Prepare a control batch of seeds treated only with the adhesive agent.
 - Allow the treated seeds to air dry completely.
- No-Choice Feeding Trial:
 - Fast the birds for a short period (e.g., 2-4 hours) to ensure motivation to feed.
 - Provide each bird with a pre-weighed amount of treated seeds in a feeding tray.
 - After a set period (e.g., 24 hours), remove the feeding tray and weigh the remaining seeds to determine the amount consumed.
 - Observe the birds for any signs of emesis or distress.

- Two-Choice Feeding Trial (Conditioned Aversion):
 - Following the no-choice trial, provide each bird with two feeding trays: one with untreated seeds and one with treated seeds at a specific concentration.
 - Record the amount of seed consumed from each tray over a 24-hour period.
- Data Analysis:
 - Calculate the mean consumption of treated and untreated seeds for each concentration.
 - Determine the percentage of repellency for each concentration relative to the control group.
 - Use statistical analysis (e.g., ANOVA, regression analysis) to determine the threshold concentration for repellency.[\[7\]](#)

Protocol 2: Field Efficacy Trial of Anthraquinone as a Foliar Spray for Crop Protection

Objective: To evaluate the effectiveness of a foliar application of **anthraquinone** in reducing bird damage to a ripening crop in a field setting.

Materials:

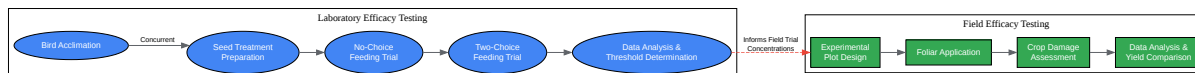
- A field of the target crop (e.g., sunflower, rice) known to be susceptible to bird damage.
- **Anthraquinone** formulation suitable for foliar application.
- Spraying equipment (e.g., backpack sprayer, boom sprayer).
- Plot markers.
- Bird exclusion netting (for control plots).
- Data collection sheets for assessing crop damage.

Procedure:

- Experimental Design:
 - Establish multiple experimental plots within the field.
 - Designate plots for different treatments:
 - **Anthraquinone**-treated plots.
 - Untreated control plots.
 - Netted control plots (to estimate potential yield without bird damage).
 - Randomize the plot assignments to minimize spatial effects.
- Application:
 - Apply the **anthraquinone** formulation to the designated plots at the recommended rate and timing (e.g., just before the crop becomes susceptible to damage).
 - Ensure thorough coverage of the foliage and developing seeds/fruits.
 - Record the application date, rate, and weather conditions.
- Damage Assessment:
 - At regular intervals and at harvest, assess the level of bird damage in each plot.
 - Damage assessment methods can include:
 - Visual estimation of the percentage of damaged heads/panicles.
 - Counting the number of damaged seeds per head/panicle.
 - Harvesting a subset of plants from each plot and measuring the yield.
- Data Analysis:
 - Compare the mean damage levels and yields between the treated, untreated, and netted plots.

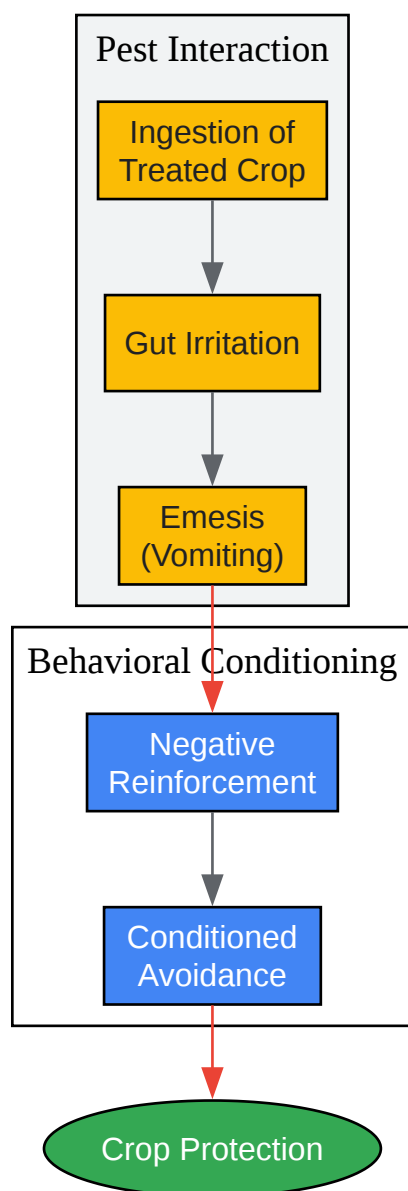
- Use statistical tests (e.g., t-test, ANOVA) to determine if the **anthraquinone** treatment significantly reduced crop damage and increased yield.

Mandatory Visualizations



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Caption: Workflow for evaluating the efficacy of **anthraquinone** as an avian repellent.



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Caption: Logical pathway of **anthraquinone**'s mode of action as an avian repellent.

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